

# An In-depth Technical Guide to 5,5-dimethyltetrahydrofuran-3-ol: Physicochemical Properties

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## Compound of Interest

Compound Name: 5,5-dimethyltetrahydrofuran-3-ol

Cat. No.: B1294789

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This document serves as a technical guide on the fundamental physicochemical properties of the chemical compound **5,5-dimethyltetrahydrofuran-3-ol**, intended for researchers, scientists, and professionals in drug development.

## Core Compound Properties

**5,5-dimethyltetrahydrofuran-3-ol** is a heterocyclic organic compound. Its core molecular characteristics, including its formula and weight, are foundational for its use in chemical synthesis and research. The tetrahydrofuran ring is a significant structural motif in many biologically active products, making its derivatives subjects of interest in organic synthesis.<sup>[1]</sup>

The key quantitative data for this compound are summarized below.

Property	Value	Unit
Molecular Formula	C6H12O2	
Molecular Weight	116.16	g/mol

Table 1: Core Physicochemical data for **5,5-dimethyltetrahydrofuran-3-ol**.<sup>[2]</sup>

## Methodologies for Property Determination

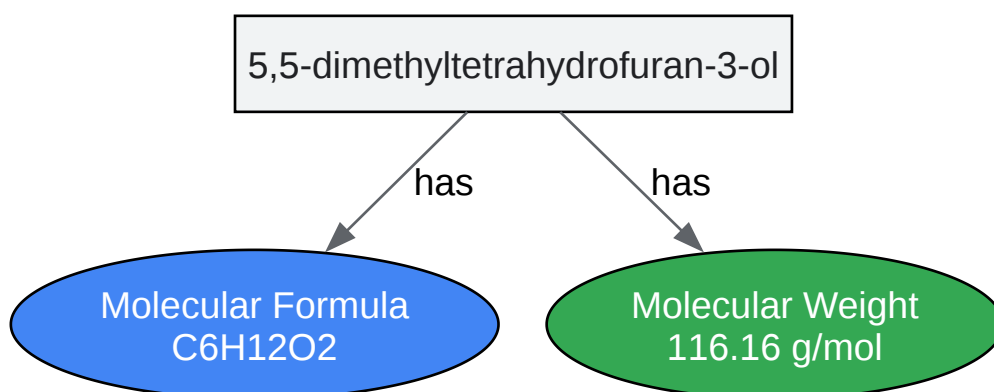
The molecular formula and weight of a chemical compound are determined through standard analytical chemistry techniques.

- **Molecular Formula (C<sub>6</sub>H<sub>12</sub>O<sub>2</sub>):** This is typically determined using elemental analysis, which measures the percentage composition of carbon, hydrogen, and oxygen. This empirical data is then used to derive the simplest whole-number ratio of atoms, which is refined using mass spectrometry data to determine the exact molecular formula.
- **Molecular Weight (116.16 g/mol):** This value is calculated based on the molecular formula using the standard atomic weights of each element.<sup>[2]</sup> It can be experimentally confirmed using mass spectrometry, where the molecular ion peak (M<sup>+</sup>) would correspond to this value.

Due to the fundamental nature of these properties, detailed experimental protocols are typically not provided in summary data sheets but are based on foundational and universally accepted analytical chemistry principles.

## Logical Data Relationship

The following diagram illustrates the direct relationship between the compound's name and its primary molecular identifiers.



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Caption: Relationship between chemical name and its molecular properties.

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## References

- 1. 5,5-dimethyltetrahydrofuran-3-ol | 29848-46-2 | Benchchem [benchchem.com]
- 2. 29848-46-2|5,5-Dimethyltetrahydrofuran-3-ol|BLD Pharm [bldpharm.com]
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